

Introduction: The Structural Significance of the Benzodithiin Scaffold

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Compound of Interest

Compound Name: 2,3-Dihydro-1,4-benzodithiin

CAS No.: 6247-55-8

Cat. No.: B1209122

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The **2,3-dihydro-1,4-benzodithiin** scaffold is a heterocyclic motif characterized by a benzene ring fused to a 1,4-dithiane ring. While less ubiquitous in literature than its oxygen-containing analogue, 2,3-dihydro-1,4-benzodioxin, or its nitrogen-containing relatives like benzothiazines, the inclusion of sulfur atoms imparts unique electronic and conformational properties.^{[1][2][3]} These properties, stemming from the larger atomic radius and different electronegativity of sulfur compared to oxygen or nitrogen, make benzodithiins intriguing candidates for exploration in medicinal and materials chemistry.^[2] Derivatives of related sulfur-containing heterocycles are known to possess a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties.^[2]

This guide provides a comprehensive overview of the core physicochemical properties of **2,3-dihydro-1,4-benzodithiin**. We will delve into its structural and spectroscopic characteristics, solubility, lipophilicity, and thermal stability. Furthermore, this document furnishes detailed, field-proven experimental protocols for its characterization, offering researchers and drug development professionals a foundational understanding of this promising molecular scaffold.

Section 1: Molecular Structure and Core Physicochemical Properties

The fundamental identity of a chemical compound is defined by its structure and core physical constants. These parameters govern its behavior in both chemical reactions and biological systems.

Molecular Structure

The structure consists of a planar benzene ring fused to a six-membered dithiane ring, which typically adopts a non-planar conformation to minimize steric strain.

Caption: Molecular structure of **2,3-Dihydro-1,4-benzodithiin**.

Core Physicochemical Data

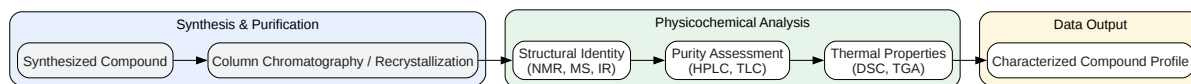
Direct, extensively published experimental data for the parent **2,3-dihydro-1,4-benzodithiin** is limited. Therefore, data for the well-characterized oxygen analogue, 2,3-dihydro-1,4-benzodioxin (CAS 493-09-4), is provided below as a reliable benchmark.^{[4][5]} The properties of the dithiin derivative are expected to follow similar trends, with notable differences arising from the presence of sulfur.

Property	Value (2,3-Dihydro-1,4-benzodithiin)	Value (Analogue: 2,3-Dihydro-1,4-benzodioxin)	Source
Molecular Formula	C ₈ H ₈ S ₂	C ₈ H ₈ O ₂	-
Molecular Weight	168.28 g/mol	136.15 g/mol	[4]
Normal Melting Point (Tfus)	Data not available	290.66 K (17.51 °C)	[5]
Normal Boiling Point (Tboil)	Data not available	483.68 K (210.53 °C)	[5]
Octanol/Water Partition Coeff. (logP)	Predicted to be > 1.46	1.458	[5]
Aqueous Solubility (logS)	Predicted to be < -1.61	-1.61 (mol/L)	[5]
Critical Temperature (Tc)	Data not available	720.55 K	[5]
Critical Pressure (Pc)	Data not available	4444.44 kPa	[5]

Causality Insight: The replacement of oxygen with sulfur atoms is expected to increase the molecular weight, boiling point, and lipophilicity (logP) due to sulfur's larger size, greater polarizability, and lower electronegativity.

Section 2: Spectroscopic and Chromatographic Characterization

A robust analytical workflow is essential for confirming the identity, purity, and structure of a synthesized compound.



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Caption: General workflow for the physicochemical characterization of a target compound.

Spectroscopic Identification

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for structural elucidation.
 - ^1H NMR: For **2,3-dihydro-1,4-benzodithiin**, one would expect signals in the aromatic region (approx. 6.8-7.2 ppm) corresponding to the four protons on the benzene ring. The four protons of the dithiane ring would appear as a multiplet in the aliphatic region (approx. 3.0-3.5 ppm). The specific chemical shifts and coupling constants provide definitive structural information.[1]
 - ^{13}C NMR: The spectrum would show distinct signals for the aromatic carbons (115-150 ppm) and the aliphatic carbons of the dithiane ring (approx. 25-35 ppm).
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. The spectrum for this scaffold would be characterized by C-H stretching vibrations for the aromatic ring (above 3000 cm^{-1}) and the aliphatic ring (below 3000 cm^{-1}), C=C stretching from the aromatic ring ($\sim 1450\text{-}1600\text{ cm}^{-1}$), and C-S stretching vibrations in the fingerprint region. The NIST database provides a reference IR spectrum for the analogous 2,3-dihydro-1,4-benzodioxin.[4]
- Mass Spectrometry (MS): MS provides the molecular weight and fragmentation pattern. Electron ionization (EI) would yield a molecular ion peak (M^+) at $m/z = 168$, confirming the molecular formula.

Chromatographic Purity Assessment

- Thin-Layer Chromatography (TLC): TLC is a rapid and effective method for monitoring reaction progress and assessing the purity of fractions during purification.[6] The choice of solvent system (e.g., ethyl acetate/hexane) is critical for achieving good separation.
- High-Performance Liquid Chromatography (HPLC): HPLC is the gold standard for quantitative purity analysis. A reverse-phase C18 column with a mobile phase gradient of water and a polar organic solvent (like acetonitrile or methanol) is typically employed for this class of compounds.[7] UV detection is suitable due to the presence of the chromophoric benzene ring.

Section 3: Key Parameters for Drug Development

Solubility

The benzodithiin scaffold is inherently hydrophobic due to its aromatic ring and non-polar C-S and C-H bonds. Consequently, it is expected to have very low solubility in water but good solubility in common organic solvents such as dichloromethane (DCM), chloroform, acetone, and ethyl acetate.[8] This property is a critical consideration in formulation and bioavailability studies.

Lipophilicity (LogP)

The octanol-water partition coefficient (LogP) is a measure of a compound's lipophilicity, which heavily influences its absorption, distribution, metabolism, and excretion (ADME) profile. The LogP value for the oxygen analogue is 1.458.[5] Given that sulfur is less electronegative and more polarizable than oxygen, **2,3-dihydro-1,4-benzodithiin** is predicted to be more lipophilic, with a LogP value greater than its dioxin counterpart. This suggests a potential for good membrane permeability but may also carry a risk of non-specific binding and metabolic instability.

Thermal Stability

Thermal analysis, using techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), is crucial for determining a compound's melting point, decomposition temperature, and overall stability. For example, a highly substituted derivative, 2,3-dihydro-5,6,7,8-tetranitro-1,4-benzodioxine, exhibits a high melting point of 286 °C and decomposes between 290–329 °C, indicating significant thermal stability of the core ring.

system.[9] The benzodithiin scaffold is expected to possess comparable or slightly lower thermal stability, as C-S bonds are generally weaker than C-O bonds.

Section 4: Experimental Protocols

The following protocols are standardized methodologies applicable for the characterization of **2,3-dihydro-1,4-benzodithiin**.

Protocol 4.1: NMR Spectroscopic Analysis

- Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra for structural confirmation.
- Methodology:
 - Sample Preparation: Accurately weigh 5-10 mg of the purified compound and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6). The choice of solvent is critical; CDCl_3 is suitable for most non-polar compounds, while DMSO-d_6 is used for more polar analogues.
 - Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.00 ppm).
 - Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
 - Instrument Setup: Place the tube in the NMR spectrometer. Shim the magnetic field to ensure homogeneity.
 - Acquisition: Acquire the ^1H spectrum (typically 16-32 scans) and the ^{13}C spectrum (typically 1024 or more scans, depending on concentration).
 - Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction.
 - Interpretation: Integrate the ^1H signals to determine proton ratios and analyze chemical shifts and coupling patterns to assign the structure.

Protocol 4.2: HPLC Purity Determination

- Objective: To determine the purity of the compound with high accuracy.
- Methodology:
 - Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., acetonitrile) at a concentration of approximately 1 mg/mL. Prepare a working solution by diluting the stock to ~0.1 mg/mL with the mobile phase.
 - Instrumentation:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
 - Detector: UV-Vis detector set to an appropriate wavelength (e.g., 254 nm).
 - Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Gradient: Start with a low percentage of Mobile Phase B (e.g., 10%) and linearly increase to a high percentage (e.g., 95%) over 15-20 minutes. Hold at high organic content for 2-3 minutes to elute all components, then return to initial conditions to re-equilibrate the column.
 - Analysis: Integrate the area of all peaks in the chromatogram. The purity is calculated as the area of the main peak divided by the total area of all peaks, expressed as a percentage.

Conclusion

2,3-Dihydro-1,4-benzodithiin represents a valuable heterocyclic scaffold with distinct physicochemical properties conferred by its sulfur atoms. It is a hydrophobic, thermally stable molecule whose identity and purity can be rigorously confirmed through a standard suite of

analytical techniques including NMR, MS, and HPLC. While empirical data on the parent compound is emerging, the well-documented properties of its analogues provide a strong predictive foundation for its behavior. The insights and protocols detailed in this guide are intended to empower researchers to confidently synthesize, characterize, and deploy this versatile scaffold in the pursuit of novel therapeutics and advanced materials.

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